

Application Note: Precision VLE Measurement Protocol for 2,3,4-Trimethyldecane

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Compound of Interest

Compound Name: 2,3,4-Trimethyldecane

CAS No.: 62238-15-7

Cat. No.: B13794527

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Executive Summary & Scientific Rationale

2,3,4-Trimethyldecane (

, CAS: 62238-15-7) is a critical heavy branched alkane isomer used as a molecular surrogate in modeling the combustion and volatility characteristics of aviation turbine fuels (Jet A/A-1) and synthetic diesel. While n-alkanes are well-characterized, branched isomers like **2,3,4-trimethyldecane** significantly influence the flash point, viscosity, and non-ideal mixing behavior of fuel blends.

Accurate Vapor-Liquid Equilibrium (VLE) data for this compound is scarce in open literature. This application note provides a rigorous protocol for generating high-fidelity VLE data for **2,3,4-trimethyldecane** binary systems. We focus on Dynamic Ebulliometry, the gold standard for isobaric VLE of high-boiling hydrocarbons, to overcome challenges related to high boiling points (

) and thermal stability.

Key Technical Challenges Addressed

- Thermal Degradation: High reboiler temperatures can induce cracking. Solution: Vacuum operation (< 50 kPa).
- Degassing: Heavy alkanes trap dissolved air, skewing pressure readings. Solution: In-situ multi-stage degassing protocol.
- Isomer Purity: Commercial standards often contain co-eluting isomers. Solution: GC-FID purity verification prior to loading.

Physicochemical Properties & Safety Profile

Before initiating VLE measurements, the pure component properties must be validated.

Table 1: Reference Properties of **2,3,4-Trimethyldecane**

Property	Value (Approx.)	Source/Method
Molecular Formula		NIST / PubChem
Molar Mass	184.36 g/mol	Calculated
Boiling Point ()	222.3°C (495.5 K)	Predicted (Joback Method)
Density ()	0.754 g/cm ³	Predicted
Critical Temp ()	665.3 K	Estimated
Critical Pressure ()	16.8 bar	Estimated
Flash Point	> 80°C	Estimated (High Safety Risk)

“

*Safety Critical: **2,3,4-Trimethyldecane** is a combustible liquid. All VLE apparatus must be grounded to prevent static discharge. Work within a fume hood.*

Experimental Protocol: Dynamic Ebulliometry

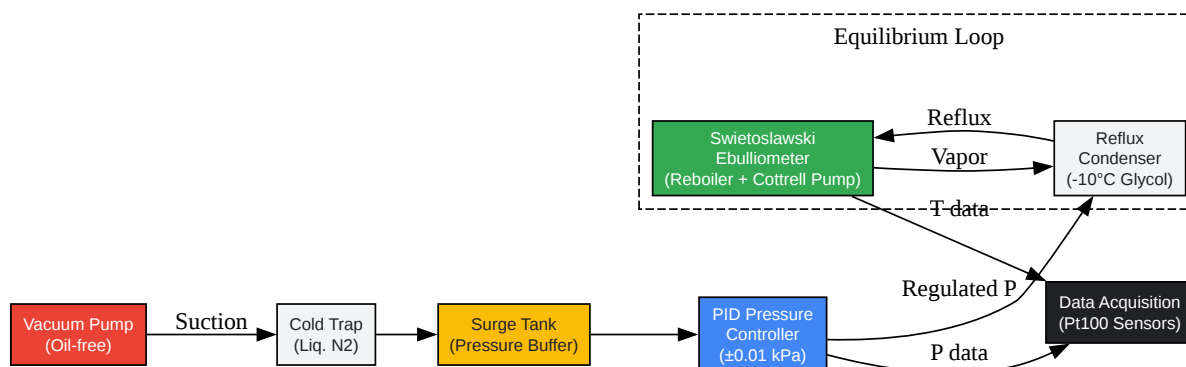
Apparatus Selection: The Swietoslowski Ebulliometer

For heavy alkanes, a Swietoslowski-type ebulliometer with a Cottrell pump is superior to static cells because it ensures:

- Continuous recirculation of liquid and vapor.
- True equilibrium temperature measurement (avoiding superheating).
- Dynamic sampling of both phases (and).

System Diagram

The following diagram illustrates the required experimental setup, integrating pressure control and temperature logging.



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Figure 1: Schematic of the Dynamic Ebulliometry setup for high-boiling VLE measurements.

Step-by-Step Measurement Procedure

Phase A: System Preparation & Cleaning

- Wash: Rinse ebullimeter with acetone, then dry with nitrogen.
- Leak Test: Evacuate system to 1 kPa. Isolate pump. Pressure rise must be < 0.05 kPa/hour.
- Calibration: Calibrate Pt100 sensors against a standard platinum resistance thermometer (SPRT). Calibrate pressure transducer (MKS Baratron type recommended) against a NIST-traceable standard.

Phase B: Loading and Degassing (Critical Step)

Heavy alkanes hold dissolved gases tenaciously. Failure here leads to systematic pressure errors.

- Load ~80 mL of pure **2,3,4-trimethyldecane** into the reboiler.
- Boil-off Degassing: Bring system to mild boiling under vacuum (e.g., 20 kPa).
- Operate total reflux for 30 minutes.

- Briefly vent the condenser to vacuum to remove non-condensables. Repeat 3 times until is stable (K over 10 min).

Phase C: Isobaric Measurement (Binary Mixture)

Example System: **2,3,4-Trimethyldecane** (1) + Ethanol (2)

- Pure Component 1: Measure of pure **2,3,4-trimethyldecane** at set pressure (e.g., 40 kPa).
- Addition: Inject known mass of Component 2 (Ethanol) via septum port.
- Equilibration: Allow circulation (Cottrell pump active) for 45–60 minutes.
- Sampling:
 - Withdraw liquid sample () from the liquid sampling port.
 - Withdraw vapor condensate sample () from the condensate trap.
 - Note: Use a gas-tight syringe pre-warmed to avoid condensation fractionation.
- Analysis: Analyze samples via GC-FID (Gas Chromatography - Flame Ionization Detector).
 - Column: DB-5 or equivalent non-polar capillary column.
 - Carrier: Helium.
 - Calibration: Use gravimetrically prepared internal standards.

Data Processing & Thermodynamic Consistency

Raw data (

) must be modeled and validated.

Activity Coefficient Calculation ()

Calculate experimental activity coefficients using the modified Raoult's Law:

Where:

- : Vapor pressure of pure component
(Antoine/Wagner equation).
- : Fugacity coefficient (calculate via Virial Equation of State; for low P,
).

Thermodynamic Consistency Tests

Data must pass both tests to be published/trusted.

1. Herington Area Test (Integral) Check the area under the

vs.

curve.

- Pass Criteria:

.

2. Van Ness Point-to-Point Test (Differential) Use a model (e.g., NRTL) to fit

and

data, then predict

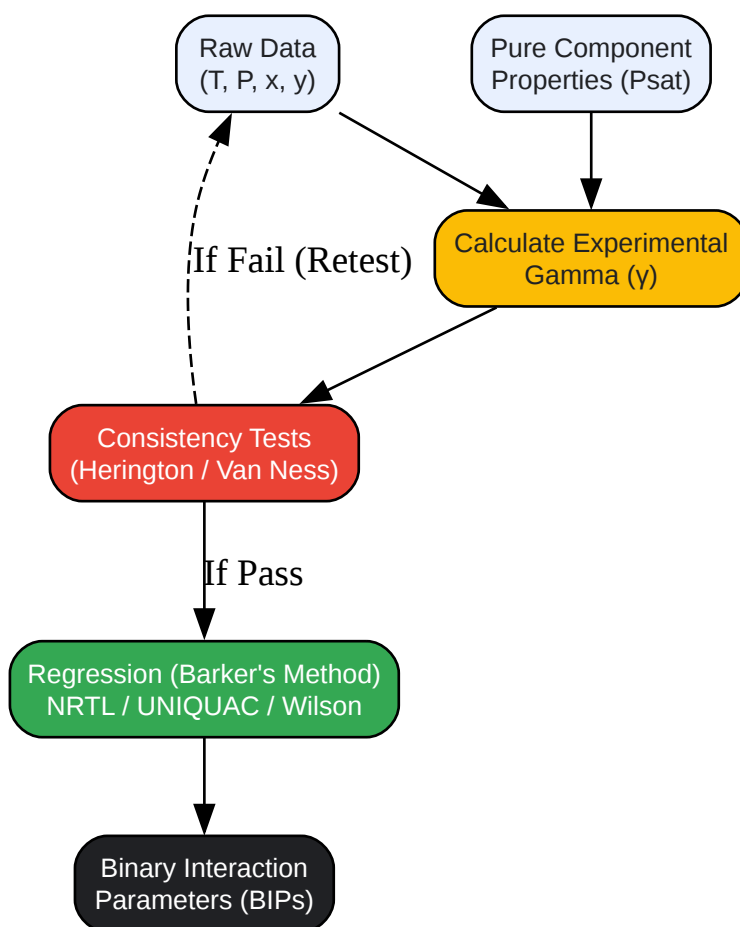
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- Pass Criteria: Average

Modeling Workflow

Fit the consistent data to Excess Gibbs Energy (

) models.



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Figure 2: Workflow for thermodynamic modeling and validation of VLE data.

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